The Pyrazole Scaffold: A Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name:	*5-(Chloromethyl)-1-cyclobutyl-1H-pyrazole*
CAS No.:	*2137752-38-4*
Cat. No.:	*B2855437*

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The pyrazole nucleus, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, is a cornerstone of modern medicinal chemistry.[1] Its unique electronic properties, ability to participate in hydrogen bonding, and metabolic stability have rendered it a "privileged scaffold".[2] This means that the pyrazole core is found in a multitude of compounds with a wide array of biological activities, including anti-inflammatory, anticancer, antimicrobial, and analgesic properties.[1][3][4] Marketed drugs such as Celecoxib (an anti-inflammatory), Crizotinib (an anticancer agent), and Sildenafil (a vasodilator) feature this versatile ring system, underscoring its therapeutic relevance.[4][5]

The strategic functionalization of the pyrazole ring allows for the fine-tuning of a compound's pharmacological profile. **5-(Chloromethyl)-1-cyclobutyl-1H-pyrazole** represents a key example of such a functionalized intermediate. It provides a pre-installed cyclobutyl group at the N1 position and a reactive chloromethyl handle at the C5 position, making it an ideal starting point for library synthesis and lead optimization campaigns.

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Compound Identification and Physicochemical Properties

Accurate identification is paramount for regulatory compliance, experimental reproducibility, and safety. The key identifiers and computed physicochemical properties for **5-(Chloromethyl)-1-cyclobutyl-1H-pyrazole** are summarized below.

Identifier/Property	Value	Source
CAS Number	2137752-38-4	[6]
IUPAC Name	5-(chloromethyl)-1-cyclobutyl-1H-pyrazole	[6]
Molecular Formula	$C_8H_{11}ClN_2$	[6]
Molecular Weight	170.64 g/mol	[6]
Canonical SMILES	ClCC1=CC=NN1C1CCC1	[6]
InChI	InChI=1S/C8H11ClN2/c9-6-8-4-5-10-11(8)7-2-1-3-7/h4-5,7H,1-3,6H2	[6]
InChI Key	DGEWFDPWDINFOT-UHFFFAOYSA-N	[6]
MDL Number	MFCD31431656	[6]
LogP (predicted)	1.82	[6]
Fraction C(sp3)	0.625	[6]

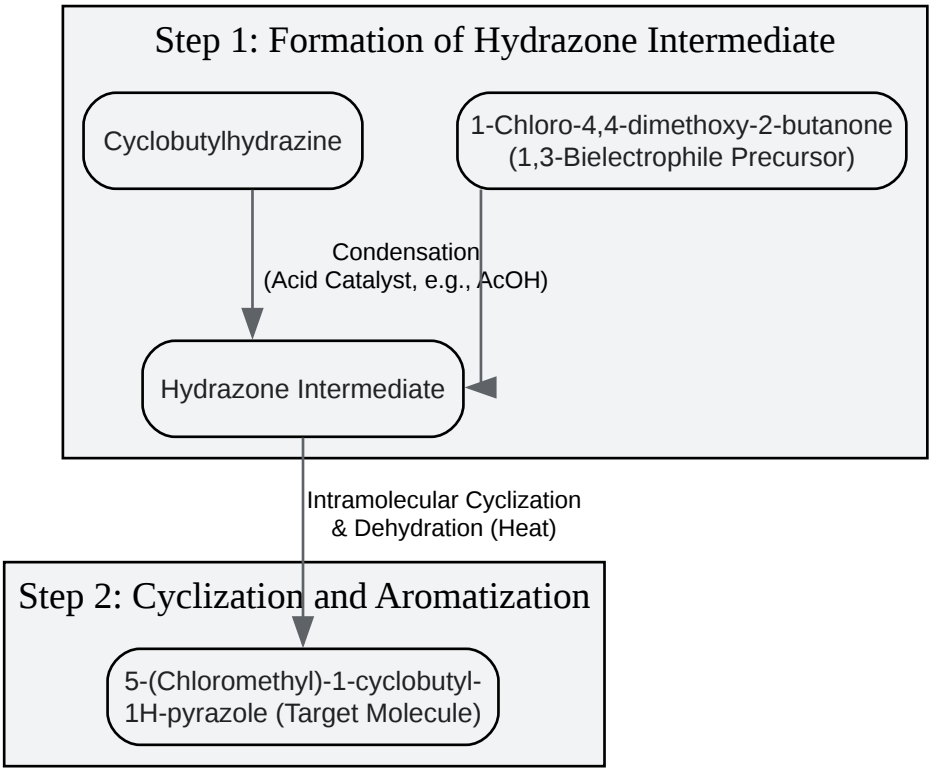
Synthesis and Mechanistic Insights

While a specific, peer-reviewed synthesis for **5-(Chloromethyl)-1-cyclobutyl-1H-pyrazole** is not readily available in the public literature, its structure allows for the postulation of a logical synthetic pathway based on well-established pyrazole synthesis methodologies.[7][8] A highly plausible approach involves the cyclocondensation reaction between cyclobutylhydrazine and a suitable 1,3-bielectrophilic synthon.

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Proposed Synthetic Workflow

The synthesis can be envisioned as a two-step process starting from commercially available materials.



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Caption: Proposed two-step synthesis of the target pyrazole.

Step-by-Step Protocol and Mechanistic Rationale

Step 1: Hydrazone Formation

- Reactants: Cyclobutylhydrazine and a suitable 1,3-dicarbonyl equivalent, such as 1-chloro-4,4-dimethoxy-2-butanone. The dimethoxy group serves as a protected aldehyde.
- Conditions: The reaction is typically carried out in a protic solvent like ethanol or acetic acid, which also serves as a catalyst.

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- Mechanism: The more nucleophilic nitrogen of cyclobutylhydrazine attacks one of the carbonyl carbons (the ketone in this case), followed by dehydration to form the stable hydrazone intermediate. This step is a classic condensation reaction. The choice of which nitrogen attacks is governed by sterics and electronics, but the reaction proceeds to the cyclized product regardless.

Step 2: Intramolecular Cyclization and Aromatization

- Conditions: The hydrazone intermediate is heated, often in the same pot, to promote cyclization. The acidic conditions from the previous step facilitate the hydrolysis of the acetal to reveal the aldehyde.

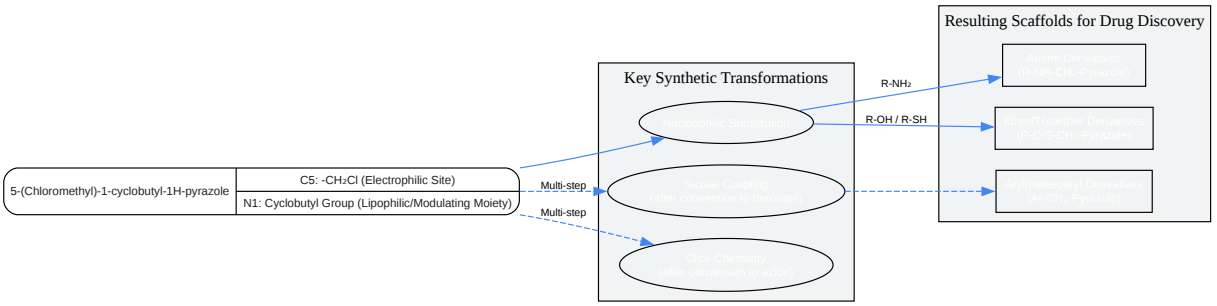
- Mechanism: The remaining nitrogen atom of the hydrazine moiety performs a nucleophilic attack on the newly revealed aldehyde carbon, forming a five-membered ring. Subsequent elimination of a water molecule (dehydration) results in the formation of the aromatic pyrazole ring. This type of reaction is a variant of the Knorr pyrazole synthesis. The regioselectivity (placement of the cyclobutyl and chloromethyl groups) is determined by the initial condensation site and the nature of the electrophilic carbons.

This proposed pathway is efficient and relies on fundamental, well-documented reactions in heterocyclic chemistry, making it a robust starting point for process development.

Applications in Drug Discovery and Development

The primary value of **5-(Chloromethyl)-1-cyclobutyl-1H-pyrazole** lies in its utility as a versatile chemical building block. Its structure is strategically designed for facile incorporation into larger, more complex molecules.

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Caption: Role as a versatile intermediate in scaffold development.

The chloromethyl group at the C5 position is a potent electrophilic handle. It readily undergoes nucleophilic substitution reactions (S_N2) with a wide variety of nucleophiles:

- Amines ($R\text{-}NH_2$): Forms aminomethyl-pyrazole derivatives, crucial for introducing basic centers to modulate solubility and target interactions.
- Alcohols (R-OH) and Thiols (R-SH): Yields ether and thioether linkages, respectively, which are common in bioactive molecules.
- Carboxylates ($R\text{-}COO^-$): Creates ester linkages that can act as prodrugs.

Furthermore, the chloromethyl group can be converted into other functional groups, expanding its synthetic utility. For example, substitution with sodium azide yields an azidomethyl derivative, a key precursor for "click chemistry" (Huisgen cycloaddition). This allows for the efficient and high-yield coupling of the pyrazole scaffold to other molecular fragments.

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The N1-cyclobutyl group provides a degree of lipophilicity and a three-dimensional structural element, which can be critical for optimizing binding affinity and pharmacokinetic properties (ADME) of a drug candidate.

Safety, Handling, and Storage

As a reactive chemical intermediate, proper handling of **5-(Chloromethyl)-1-cyclobutyl-1H-pyrazole** is essential.

- Hazard Identification: The compound is classified as harmful if swallowed (H302).[6] It is marked with the GHS07 pictogram for being an irritant.[6] Due to the presence of a reactive chloromethyl group, it should also be treated as a potential skin and eye irritant.
- Personal Protective Equipment (PPE): Always handle this chemical in a well-ventilated fume hood. Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.[9][10][11]
- First Aid Measures:
  - If Swallowed: Rinse mouth and seek immediate medical attention.[9][12] Do not induce vomiting.[10]
  - If on Skin: Remove contaminated clothing immediately and wash the affected area thoroughly with soap and water.[9][10]
  - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[9][10]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[9] Keep away from incompatible materials such as strong oxidizing agents, strong bases, and amines.[10]
- Transportation: This compound is classified for transport under UN Number 3265, Hazard Class 8 (Corrosive Liquid, Acidic, Organic, N.O.S.), Packing Group II.[6]

Conclusion

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5-(Chloromethyl)-1-cyclobutyl-1H-pyrazole is a high-value building block for chemical synthesis, particularly within the domain of drug discovery. Its pre-functionalized structure, featuring a stable N-cyclobutyl pyrazole core and a reactive C-chloromethyl group, offers a streamlined route to novel and diverse chemical entities. A thorough understanding of its properties, synthetic access, and safe handling procedures, as outlined in this guide, empowers researchers to effectively leverage this compound in the development of next-generation therapeutics and other advanced materials.

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